

Acetohexamide-d11: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acetohexamide-d11

Cat. No.: B15555688

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Acetohexamide-d11**, a deuterated analog of the first-generation sulfonylurea, acetohexamide. This document is intended for researchers, scientists, and professionals in drug development, offering key data, experimental methodologies, and mechanistic insights relevant to its application in scientific research.

Core Compound Data

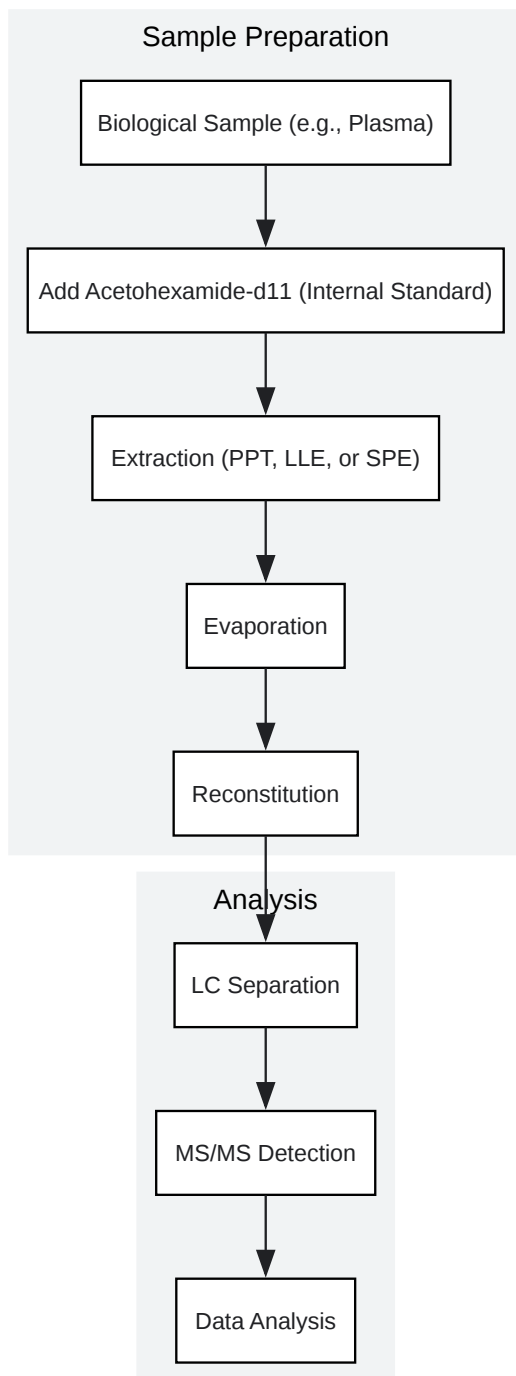
Acetohexamide-d11 serves as a crucial tool in pharmacokinetic and metabolic studies of acetohexamide, primarily as an internal standard for quantitative analysis by mass spectrometry. Its near-identical physicochemical properties to the parent compound, coupled with a distinct mass difference, allow for precise and accurate quantification in complex biological matrices.

Parameter	Value	Reference
CAS Number	2468796-77-0	[1][2]
Molecular Formula	C ₁₅ H ₉ D ₁₁ N ₂ O ₄ S	[2]
Molecular Weight	335.46 g/mol	[3][4]
Appearance	White to Off-White Solid	
Melting Point	175-176°C	
Solubility	DMSO, Ethyl Acetate	

Mechanism of Action of Acetohexamide

Acetohexamide, the parent compound of **Acetohexamide-d11**, exerts its hypoglycemic effect by stimulating insulin release from pancreatic β -cells. This mechanism is initiated by the binding of acetohexamide to the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (K-ATP) channel on the β -cell membrane. This binding event closes the K-ATP channel, leading to membrane depolarization. The change in membrane potential activates voltage-gated calcium channels, resulting in an influx of extracellular calcium. The subsequent rise in intracellular calcium concentration triggers the exocytosis of insulin-containing secretory granules, thereby increasing insulin secretion and lowering blood glucose levels.

Experimental Workflow for Acetohexamide Quantification

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. chromatographyonline.com \[chromatographyonline.com\]](#)
- [3. LC-MS Sample Preparation | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Acetohexamide-d11: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555688/docs#acetohexamide-d11-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15555688/docs#acetohexamide-d11-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)